

Introduction: Navigating the Nomenclature of a Versatile Building Block

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Compound of Interest

Compound Name: **4-methylpiperazine-1-sulfonyl Chloride**

Cat. No.: **B161148**

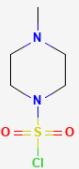
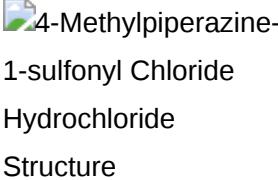
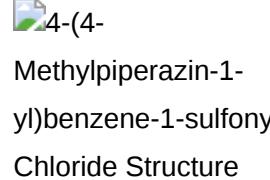
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In the landscape of modern medicinal chemistry and organic synthesis, precision in nomenclature is paramount. The term "**4-methylpiperazine-1-sulfonyl chloride**" can, in practice, refer to several distinct but related reagents, each with unique properties and applications. For the researcher and drug development professional, understanding these distinctions is the first step toward successful synthesis and discovery. This guide provides a comprehensive technical overview of the primary compound, **4-methylpiperazine-1-sulfonyl chloride**, its stable hydrochloride salt, and its arylated analogue, 4-(4-methylpiperazin-1-yl)benzene-1-sulfonyl chloride.

This document moves beyond a simple recitation of data. It is designed to serve as a practical, field-proven guide, explaining the causality behind synthetic choices and the strategic importance of these molecules in constructing complex bioactive agents. The protocols and insights contained herein are grounded in established chemical principles to ensure reliability and reproducibility in the laboratory.

Core Compounds: Structures and Physicochemical Properties

The utility of these reagents begins with a clear understanding of their fundamental properties. The following table summarizes the key data for each compound, providing a foundational reference for laboratory work.

Property	4-Methylpiperazine-1-sulfonyl Chloride	4-Methylpiperazine-1-sulfonyl Chloride Hydrochloride	4-(4-Methylpiperazin-1-yl)benzene-1-sulfonyl Chloride
Chemical Structure			
IUPAC Name	4-methylpiperazine-1-sulfonyl chloride[1]	4-methylpiperazine-1-sulfonyl chloride hydrochloride[2]	4-(4-methylpiperazin-1-yl)benzenesulfonyl chloride[3]
Molecular Formula	C ₅ H ₁₁ ClN ₂ O ₂ S[1]	C ₅ H ₁₂ Cl ₂ N ₂ O ₂ S[2]	C ₁₁ H ₁₅ ClN ₂ O ₂ S[3]
Molecular Weight	198.67 g/mol [1]	235.13 g/mol [2]	274.77 g/mol [3]
CAS Number	1688-95-5[1]	33581-96-3[2]	1359655-94-9[4][5][6][7]
Appearance	Solid	Solid	Solid[3]
Primary Utility	Synthesis of N-sulfonylpiperazines	A more stable, solid form for easier handling and storage	Building block for aryl sulfonamides with a piperazine moiety

Synthesis Protocols and Mechanistic Considerations

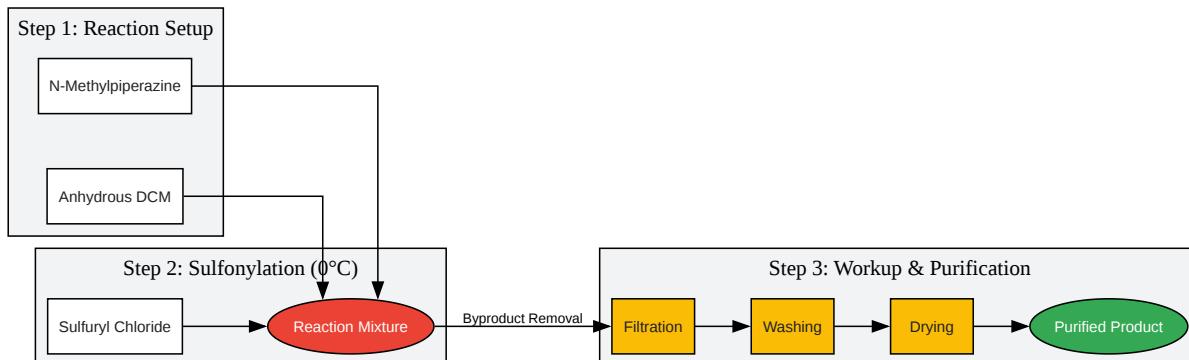
The synthesis of these sulfonyl chlorides is a foundational technique for their application. The methodologies presented below are designed for clarity and successful execution.

Protocol 1: Synthesis of 4-Methylpiperazine-1-sulfonyl Chloride

This synthesis relies on the reaction of N-methylpiperazine with sulfonyl chloride. The choice of a non-protic solvent and controlled temperature is critical to prevent hydrolysis of the highly reactive sulfonyl chloride and the product.

Methodology:

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a nitrogen inlet, dissolve N-methylpiperazine (1.0 eq.) in a suitable anhydrous solvent (e.g., dichloromethane or diethyl ether) and cool the solution to 0°C in an ice bath.
- **Reagent Addition:** Add sulfonyl chloride (SO_2Cl_2) (1.1 eq.), dissolved in the same anhydrous solvent, dropwise to the stirred solution. Maintain the temperature below 5°C throughout the addition to control the exothermic reaction.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at 0°C for 1-2 hours. The progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup and Isolation:** Upon completion, filter the reaction mixture to remove the N-methylpiperazine hydrochloride byproduct. Wash the filtrate with cold water and brine, then dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- **Purification:** Concentrate the organic solvent under reduced pressure to yield the crude product, which can be purified by recrystallization or column chromatography.

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Caption: Workflow for the synthesis of **4-methylpiperazine-1-sulfonyl chloride**.

Protocol 2: Synthesis of 4-(4-Methylpiperazin-1-yl)benzene-1-sulfonyl Chloride

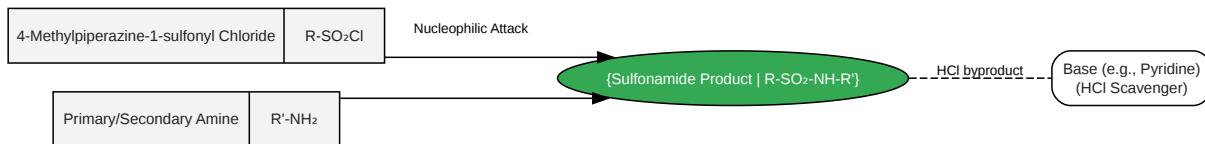
This synthesis involves two key transformations: the chlorosulfonation of a suitable benzene precursor followed by nucleophilic substitution with N-methylpiperazine.

Methodology:

- Chlorosulfonation: React benzenesulfonic acid with a chlorinating agent like thionyl chloride (SOCl_2) or oxalyl chloride to form the benzenesulfonyl chloride intermediate.^[3] This is a standard and robust method for generating sulfonyl chlorides from sulfonic acids.
- Nucleophilic Substitution: Treat the resulting benzenesulfonyl chloride with N-methylpiperazine in the presence of a base (e.g., triethylamine or pyridine) to neutralize the HCl generated during the reaction.^[3] This step couples the two key fragments.
- Purification: The final product is typically purified by recrystallization from a suitable solvent system or by flash column chromatography to achieve high purity.^[3]

Chemical Reactivity and Applications in Drug Discovery

The synthetic value of these reagents is rooted in the electrophilic nature of the sulfonyl chloride group. This functional group readily undergoes nucleophilic substitution, most notably with primary and secondary amines, to form stable sulfonamide linkages.



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Caption: Core reaction: Formation of sulfonamides via nucleophilic substitution.

Strategic Importance in Medicinal Chemistry

The 4-methylpiperazine moiety is a privileged scaffold in drug discovery for several reasons:

- **Modulation of Physicochemical Properties:** The basic nitrogen atom of the piperazine ring is often protonated at physiological pH, which can significantly enhance the aqueous solubility of a drug candidate. This is a critical parameter for oral bioavailability.
- **Pharmacophore Scaffolding:** The defined geometry of the piperazine ring acts as a rigid linker, allowing chemists to orient other pharmacophoric elements in a precise three-dimensional arrangement to optimize binding with a biological target.
- **Metabolic Stability:** The piperazine core is generally stable to metabolic degradation, contributing to a more favorable pharmacokinetic profile.

Due to these advantageous properties, the sulfonylpiperazine core is found in a wide array of therapeutic agents, including antitumor, antimicrobial, anticonvulsant, and anti-diabetic compounds.^[8] For example, the synthesis of Sildenafil (Viagra) involves a late-stage condensation with 1-methylpiperazine after the formation of a chlorosulfonyl derivative.^[9]

These reagents serve as key building blocks for synthesizing libraries of novel compounds for biological screening.^[3]

Safety and Handling

As with all reactive chemical reagents, proper handling is essential for laboratory safety.

- **4-Methylpiperazine-1-sulfonyl Chloride:** This compound is classified as harmful if swallowed and causes severe skin burns and eye damage.^[1] It is crucial to wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. All manipulations should be performed in a well-ventilated chemical fume hood.^{[1][10]}
- General Precautions: Sulfonyl chlorides are sensitive to moisture and will hydrolyze. Store containers tightly closed under an inert atmosphere (e.g., nitrogen or argon) and in a cool, dry place.^[10] In case of accidental contact, immediately flush the affected area with copious amounts of water and seek medical attention.^{[10][11]}

Conclusion

4-Methylpiperazine-1-sulfonyl chloride and its derivatives are not merely catalogue chemicals; they are enabling tools for innovation in pharmaceutical research. Their reactivity, combined with the favorable properties of the N-methylpiperazine scaffold, makes them indispensable for the synthesis of novel molecular entities. A thorough understanding of their properties, synthesis, and safe handling, as detailed in this guide, empowers researchers to leverage these building blocks to their full potential in the quest for new therapeutics.

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